

Technical Guide: Safety & Handling of N-Cbz-cyclopentylmethamphetamine

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Compound of Interest

Compound Name: N-Cbz-cyclopentylmethamphetamine

Cat. No.: B8451461

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Chemical Identity & Strategic Relevance

N-Cbz-cyclopentylmethamphetamine is a protected amine intermediate used frequently in medicinal chemistry to introduce a lipophilic cyclopentyl motif while masking the reactivity of the primary amine.

Core Identifiers

Parameter	Detail
Chemical Name	Benzyl (cyclopentylmethyl)carbamate
Common Name	N-Cbz-cyclopentylmethamphetamine
CAS Number	172738-63-5
Molecular Formula	C ₁₄ H ₁₉ NO ₂
Molecular Weight	233.31 g/mol
Parent Amine	Cyclopentanemethanamine (CAS: 6053-81-2)
Protecting Group	Carbobenzyloxy (Cbz / Z)

Relevance in Drug Development

The cyclopentyl group is a bioisostere for phenyl and isopropyl groups, often improving metabolic stability and solubility profiles in drug candidates. The Cbz group renders the amine inert to basic conditions and nucleophilic attacks, allowing for modifications elsewhere in the molecule (e.g., peptide coupling, alkylation) before the amine is revealed via hydrogenolysis or acid hydrolysis.

Hazard Identification & Mechanistic Safety Analysis

Unlike its parent amine, which is a volatile, corrosive liquid, the Cbz-protected form is typically a stable solid or viscous oil with reduced acute toxicity. However, it presents specific hazards related to its decomposition and reactivity.^[1]

GHS Classification (Predicted via SAR)

Based on Structure-Activity Relationships (SAR) of analogous benzyl carbamates.

Hazard Class	Category	Hazard Statement	Code
Skin Irritation	2	Causes skin irritation. ^[2]	H315
Eye Irritation	2A	Causes serious eye irritation.	H319
STOT - SE	3	May cause respiratory irritation. ^{[3][4]}	H335
Acute Toxicity	4 (Oral)	Harmful if swallowed.	H302

The "Masking Effect" on Safety

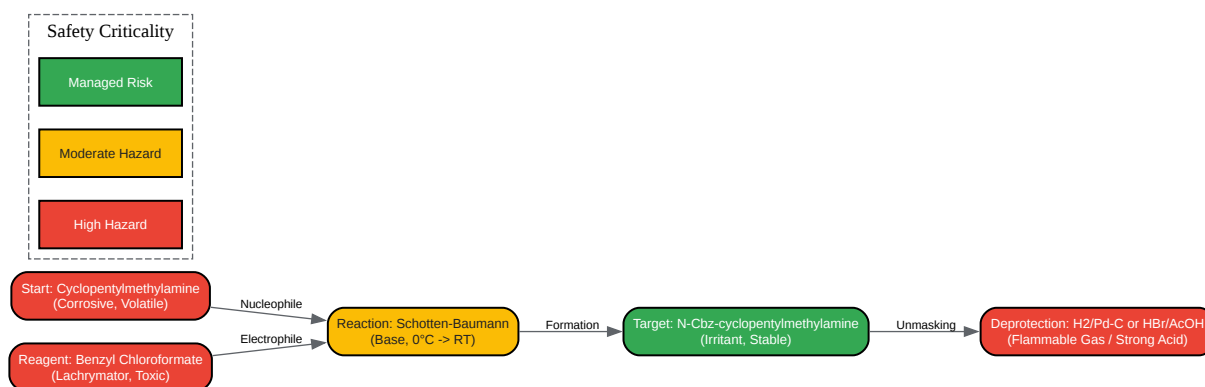
The Cbz protection significantly alters the safety profile:

- **Volatility:** The addition of the benzyl carbamate group increases molecular weight and intermolecular hydrogen bonding, drastically reducing vapor pressure compared to the free amine. This lowers the inhalation risk under ambient conditions.

- Corrosivity: The nitrogen lone pair is delocalized into the carbonyl, removing the basicity and corrosivity associated with the free primary amine.
- Sensitization: While less corrosive, carbamates can still act as sensitizers. Prolonged skin contact must be avoided.[2][5][6]

Structural Visualization & Synthesis Logic

The following diagram illustrates the chemical structure and the standard synthesis/deprotection workflow, highlighting the critical safety control points (SCPs).



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Caption: Synthesis workflow tracking hazard evolution from corrosive precursors to the stable Cbz-protected intermediate and back to hazardous deprotection conditions.

Safe Handling Protocols: Expert Methodologies

A. Synthesis & Isolation (Creation of the Target)

When synthesizing **N-Cbz-cyclopentylmethylamine** from Benzyl chloroformate (Cbz-Cl) and Cyclopentylmethylamine:

- Engineering Control: Perform addition of Cbz-Cl at 0°C in a fume hood. Cbz-Cl is a lachrymator and releases HCl gas upon hydrolysis.
- Quenching: Quench the reaction with dilute ammonium chloride or water slowly. The biphasic mixture may retain unreacted amine; treat the aqueous waste as hazardous (basic/toxic).

B. Handling the Pure Compound

- PPE: Nitrile gloves (0.11 mm min thickness), safety glasses with side shields, and a lab coat.
- Inhalation: Although volatility is low, handle in a ventilated enclosure to prevent inhalation of dust (if solid) or aerosols.
- Storage: Store at 2–8°C (refrigerated). While Cbz groups are generally stable, keeping them cool prevents slow hydrolysis or transesterification over months.

C. Deprotection (The Critical Hazard Step)

The utility of this molecule lies in removing the Cbz group. This introduces significant hazards:

- Hydrogenolysis (H_2 + Pd/C):
 - Risk:[2][4][7] Fire/Explosion (H_2 gas) and pyrophoric catalyst (dry Pd/C).
 - Protocol: Always wet the Pd/C catalyst with an inert solvent (e.g., toluene or ethyl acetate) under argon/nitrogen before introducing the reaction solvent (usually MeOH/EtOH). Never add dry catalyst to a flammable solvent.
- Acid Hydrolysis (HBr in Acetic Acid):
 - Risk:[2][4][7] Severe burns and inhalation of corrosive fumes.[5]
 - Protocol: Use double-gloving and a face shield. Neutralize the waste acid slowly in an ice bath before disposal.

Emergency Response Procedures

These protocols are designed to be self-validating—meaning the steps verify safety as you proceed.

Scenario	Immediate Action	Secondary Verification
Skin Contact	Wash with soap and water for 15 mins. [2] [8] Remove contaminated clothing. [2] [5] [7] [8]	Check for redness/blistering after 1 hour. If persistent, seek medical aid. [1] [2] [5] [7] [9]
Eye Contact	Rinse cautiously with water for 15 mins. [2] [7] [8] [9] Remove contact lenses if easy to do. [7]	Verify vision clarity. [2] [8] If blurred or painful, consult an ophthalmologist immediately.
Ingestion	Rinse mouth. Do NOT induce vomiting (risk of aspiration). [5]	Monitor for nausea or dizziness. Contact Poison Control Center.
Fire	Use CO ₂ , dry chemical, or foam. [1] [2] [5] [6] [9] Do not use high-volume water jet (may spread burning oil).	Watch for "flashback" if vapors accumulate in low areas.
Spill	Absorb with inert material (vermiculite/sand). [2] Do not use combustible materials (sawdust). [8]	Wipe surface with a solvent (ethanol) then water to ensure no residue remains.

Physical & Chemical Properties

Data derived from experimental values of structural analogs (Benzyl carbamates).

Property	Value/Description
Physical State	White to off-white solid or colorless viscous oil (depending on purity/polymorph).
Melting Point	Predicted: 45–55°C (Solid form); may supercool to oil.
Boiling Point	>200°C (Decomposes before boiling at atm pressure).[8]
Solubility	Soluble in DMSO, DCM, Ethyl Acetate, Methanol. Insoluble in water.[1][3][5]
Flash Point	>110°C (Predicted).
Stability	Stable under normal temp/pressure.[2] Avoid strong acids/bases and oxidizers.[2][5][6]

References

- LookChem Chemical Database. (2024). **N-Cbz-cyclopentylmethylamine** (CAS 172738-63-5) Entry.[10] Retrieved from
- Fisher Scientific. (2021). Safety Data Sheet: Cyclopentanemethanamine (Parent Amine). Retrieved from [11]
- Wuts, P. G. M., & Greene, T. W. (2006). Greene's Protective Groups in Organic Synthesis. 4th Edition. Wiley-Interscience. (Source for Cbz stability and deprotection protocols).
- Sigma-Aldrich. (2023). Safety Data Sheet: Benzyl carbamate (Structural Analog). Retrieved from

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Sources

- [1. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com/assets.thermofisher.com)
- [2. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com/pim-resources.coleparmer.com)
- [3. CAS 2439-56-7: Cyclopentylmethylamine | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
- [4. chembk.com \[chembk.com\]](https://chembk.com)
- [5. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [6. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [7. aksci.com \[aksci.com\]](https://aksci.com)
- [8. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](https://pim-resources.coleparmer.com/pim-resources.coleparmer.com)
- [9. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [10. lookchem.com \[lookchem.com\]](https://lookchem.com)
- [11. 5-Amino-2,2,4-trimethyl-1-cyclopentanemethylamine, Mixture of Isomers 99%, Thermo Scientific 250 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](https://fishersci.com)
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